

What are the chemical properties of Fmoc-Asp(OtBu)-OH?

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Compound of Interest

Compound Name: Fmoc-Asp(OtBu)-OH

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An In-depth Technical Guide to the Chemical Properties and Applications of **Fmoc-Asp(OtBu)-OH**

Introduction

N- α -Fmoc-L-aspartic acid β -tert-butyl ester, commonly abbreviated as **Fmoc-Asp(OtBu)-OH**, is a pivotal building block in modern peptide chemistry, particularly in solid-phase peptide synthesis (SPPS).^{[1][2]} Its unique bifunctional nature, with a temporarily protected α -amino group (Fmoc) and a permanently protected side-chain carboxyl group (tert-butyl ester), allows for the precise and sequential assembly of amino acids into complex peptide chains. This guide provides a comprehensive overview of the chemical properties, stability, and standard experimental protocols for **Fmoc-Asp(OtBu)-OH**, tailored for researchers and professionals in drug development and chemical synthesis.

Core Chemical and Physical Properties

Fmoc-Asp(OtBu)-OH is a white to off-white crystalline powder.^{[3][4]} It is stable under normal storage conditions but requires careful handling to prevent degradation.^[4] The key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	References
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-4-[(2-methylpropan-2-yl)oxy]-4-oxobutanoic acid	[5][6]
Synonyms	Fmoc-L-Asp(OtBu)-OH, 4-tert-Butyl N-(fluoren-9-ylmethoxycarbonyl)-L-aspartate	[7]
CAS Number	71989-14-5	[3]
Molecular Formula	C ₂₃ H ₂₅ NO ₆	[3]
Molecular Weight	411.45 g/mol	[3][7]
Appearance	White to light yellow crystal powder	[4]
Melting Point	148-150 °C (decomposes)	[3][8]
Optical Rotation	[α] _D ²⁰ -24±2°, c = 1% in DMF	[8]
Density	1.251 g/cm ³	[4]

Table 2: Solubility Data

Solvent	Solubility	References
DMSO	200 mg/mL (486.09 mM); requires ultrasonic assistance	[7]
DMF	Soluble	[8]
Dichloromethane (DCM)	Soluble	[3]
Chloroform	Soluble	[3]
Ethyl Acetate	Soluble	[3]
Acetone	Soluble	[3]
Water	Slightly soluble	[3]

Chemical Structure and Reactivity

The structure of **Fmoc-Asp(OtBu)-OH** is central to its function in peptide synthesis. The fluorenylmethoxycarbonyl (Fmoc) group is a base-labile protecting group for the α -amine, while the tert-butyl (OtBu) ester protects the side-chain carboxylic acid and is acid-labile. This orthogonality is fundamental to Fmoc-based SPPS.

Caption: Structure of **Fmoc-Asp(OtBu)-OH** with key functional groups highlighted.

Stability and Storage

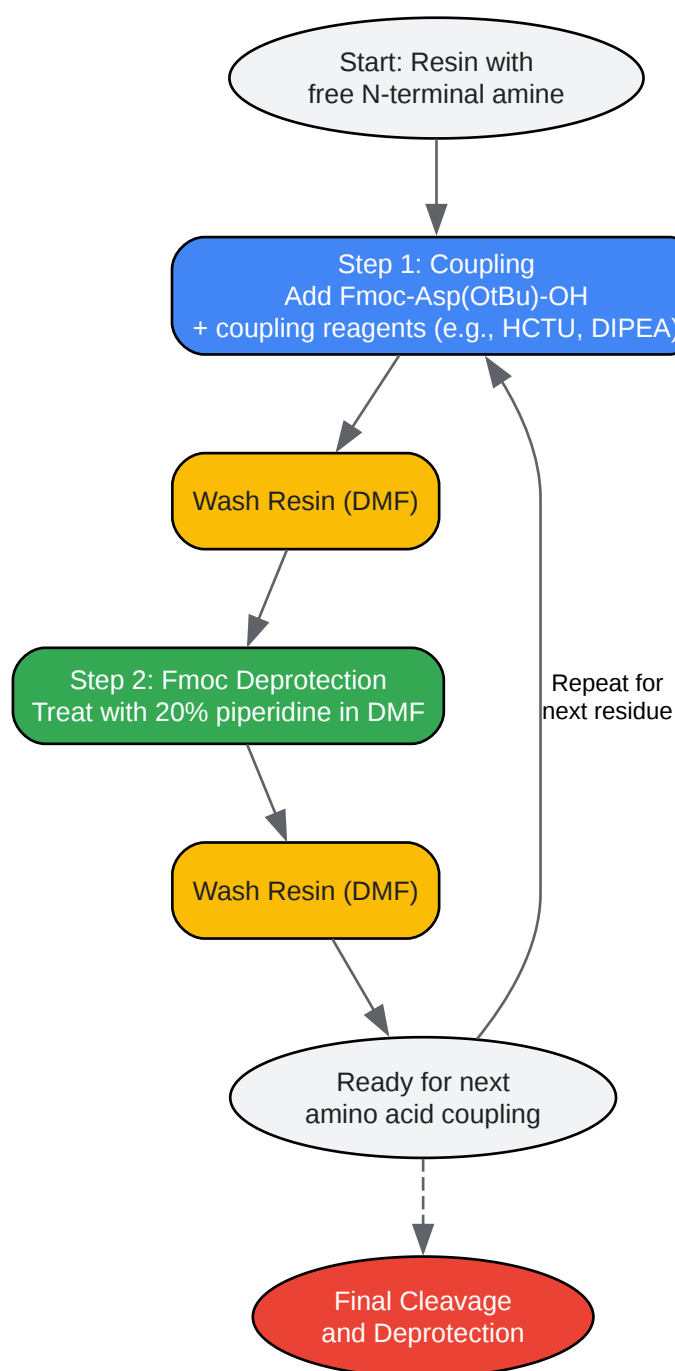
Proper storage is critical to maintain the integrity of **Fmoc-Asp(OtBu)-OH**. For long-term storage, it is recommended to keep the solid compound at 2-8°C.[4][8] Some suppliers recommend -20°C for optimal preservation.[6][7] The primary degradation pathway is the formation of aspartimide, an intramolecular cyclization that is particularly accelerated under basic conditions.[9] Therefore, exposure to bases should be minimized during storage and handling. Stock solutions in solvents like DMSO should be stored at -20°C or -80°C and used within one to six months.[7]

Experimental Protocols and Applications in SPPS

Fmoc-Asp(OtBu)-OH is a standard reagent for incorporating aspartic acid residues into a peptide sequence using Fmoc solid-phase peptide synthesis.[3][8]

General Workflow in Fmoc-SPPS

The use of **Fmoc-Asp(OtBu)-OH** follows the standard cycle of Fmoc-SPPS, which involves the iterative deprotection of the N-terminal Fmoc group and coupling of the next Fmoc-protected amino acid.



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Caption: Standard workflow for incorporating **Fmoc-Asp(OtBu)-OH** in Fmoc-SPPS.

Protocol for Fmoc Group Deprotection

The removal of the Fmoc group is a critical step to expose the α -amine for the subsequent coupling reaction.

- Reagents:
 - Deprotection Solution: 20% (v/v) piperidine in high-purity N,N-Dimethylformamide (DMF). [\[10\]](#)[\[11\]](#)
 - DMF for washing.
- Methodology:
 - Swell the peptide-resin in DMF.
 - Drain the solvent.
 - Add the deprotection solution to the resin and agitate for 3-5 minutes at room temperature. [\[10\]](#)
 - Drain the solution.
 - Repeat the treatment with the deprotection solution for an additional 5-10 minutes to ensure complete removal. [\[10\]](#)[\[12\]](#)
 - Drain the solution and wash the resin thoroughly with DMF (5-7 times) to remove piperidine and the dibenzofulvene-piperidine adduct. [\[10\]](#)
 - (Optional) Perform a Kaiser test to confirm the presence of a free primary amine. [\[10\]](#)

Protocol for Final Cleavage and OtBu Deprotection

The final step in SPPS is the cleavage of the peptide from the solid support and the simultaneous removal of all side-chain protecting groups, including the OtBu group from aspartic acid residues.

- Reagents (Cleavage Cocktail): The composition of the cleavage cocktail depends on the peptide sequence. A standard cocktail (Reagent K) is often used.[\[13\]](#)[\[14\]](#)
 - Trifluoroacetic Acid (TFA): 82.5%
 - Phenol: 5%
 - Water: 5%
 - Thioanisole: 5%
 - 1,2-Ethanedithiol (EDT): 2.5%
 - Caution: Prepare the cocktail fresh in a well-ventilated fume hood.
- Methodology:
 - Wash the fully assembled peptide-resin with dichloromethane (DCM) and dry it under a vacuum.
 - Add the freshly prepared cleavage cocktail to the dry resin (typically 10 mL per gram of resin).
 - Gently agitate the mixture at room temperature for 1.5 to 2 hours.[\[13\]](#) The OtBu group is cleaved by the strong acid (TFA), forming a stable tert-butyl cation, which is scavenged by reagents like triisopropylsilane (TIS) or thioanisole to prevent side reactions.[\[15\]](#)[\[16\]](#)
 - Filter the resin and collect the filtrate containing the cleaved peptide.
 - Wash the resin 2-3 times with a small volume of fresh TFA to ensure complete recovery.
 - Combine the filtrates and precipitate the crude peptide by adding it dropwise to a 10-fold volume of cold diethyl ether.[\[13\]](#)
 - Isolate the precipitated peptide via centrifugation, decant the ether, and wash the pellet with cold ether.

- Dry the crude peptide under a vacuum. The peptide can then be purified using techniques like reverse-phase HPLC.

Conclusion

Fmoc-Asp(OtBu)-OH is an indispensable tool in peptide synthesis, offering a robust and reliable method for introducing aspartic acid residues. Its well-defined chemical properties and the orthogonal protection strategy enable the synthesis of complex peptides with high fidelity. A thorough understanding of its stability, solubility, and the specific protocols for its use is essential for achieving high yields and purity in peptide manufacturing and research.

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